

Application Notes and Protocols for DNA Extraction from *Ilyonectria liriodendri*

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Compound of Interest

Compound Name: *Ilicol*

Cat. No.: B15593277

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Introduction

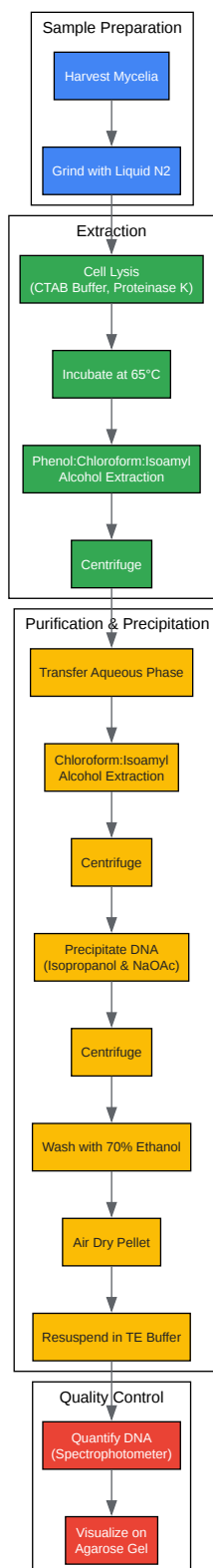
Ilyonectria liriodendri is a filamentous fungus of significant interest in plant pathology and drug discovery. Obtaining high-quality genomic DNA is a critical prerequisite for a wide range of molecular studies, including whole-genome sequencing, PCR-based diagnostics, and the identification of biosynthetic gene clusters for novel secondary metabolites. The robust cell wall of filamentous fungi, rich in chitin and other complex polysaccharides, presents a significant challenge to efficient DNA extraction. This document provides a detailed protocol for the extraction of high molecular weight genomic DNA from *Ilyonectria liriodendri* using a Cetyl Trimethylammonium Bromide (CTAB) based method. This protocol is optimized for yielding DNA of sufficient quantity and purity for downstream molecular applications.

Data Presentation: Expected DNA Yield and Purity

The following table summarizes typical quantitative data obtained from CTAB-based DNA extraction protocols for filamentous fungi. While specific yields for *Ilyonectria liriodendri* may vary depending on culture conditions and mycelial mass, these values provide a general benchmark for expected results.

Fungal Species (Proxy)	Extraction Method	Starting Material (mg)	DNA Yield (µg/g)	A260/A280 Ratio	A260/A230 Ratio
Cercospora sojina	Modified CTAB	~1000 mg (fresh weight)	~984.8 ± 21.6	2.03 - 2.05	2.08 - 2.20
Schizophyllum commune	CTAB-PEG	90 - 120 mg (dry weight)	> 30	Not specified	Not specified
Various Food-borne Fungi	Modified SDS-CTAB	200 mg (lyophilized)	Not specified	1.8 - 2.0	Not specified
Aspergillus fumigatus	CTAB + SDS	Not specified	20.12 ± 0.32 µg (total)	> 1.8	> 2.0

Experimental Workflow Diagram

Figure 1. DNA Extraction Workflow for *Ilyonectria liriodendri*[Click to download full resolution via product page](#)

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